

# phenolphthalein leaching from concrete and its environmental impact assessment

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## Compound of Interest

Compound Name: Phenolphthalein

Cat. No.: B1677637

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## Technical Support Center: Phenolphthalein Application in Concrete Analysis

This technical support center provides troubleshooting guidance and frequently asked questions regarding the use of **phenolphthalein** for concrete analysis, with a focus on potential leaching and environmental impact assessment.

### Frequently Asked Questions (FAQs)

Q1: What is **phenolphthalein** and why is it used on concrete?

A1: **Phenolphthalein** is a chemical compound ( $C_{20}H_{14}O_4$ ) that functions as a pH indicator.<sup>[1]</sup> It is applied to concrete to visually determine the depth of carbonation.<sup>[2]</sup> Healthy, uncarbonated concrete is highly alkaline with a pH typically between 12 and 14, which provides a protective, passive layer around steel reinforcement to prevent corrosion.<sup>[2]</sup> When **phenolphthalein** solution is applied to this alkaline environment (pH greater than ~9), it turns a distinct pink or magenta color.

Carbonation is a process where atmospheric carbon dioxide reacts with the calcium hydroxide in concrete, reducing its alkalinity. If the pH drops below approximately 8.6-9, the **phenolphthalein** indicator will remain colorless, showing the extent of the carbonated front.

Q2: Does **phenolphthalein** leach from concrete structures into the environment?

A2: This is a common point of confusion. **Phenolphthalein** is not an admixture or an ingredient in the concrete mix itself. It is a diagnostic chemical applied topically to a freshly exposed concrete surface (e.g., a drilled core or a broken piece) during a specific test. Therefore, **phenolphthalein** does not "leach" from the hardened concrete matrix of a structure over its service life. The primary concern for environmental release is not from the structure, but from the handling and disposal of the indicator solution during and after testing.

Q3: What are the primary environmental concerns associated with **phenolphthalein**?

A3: The main environmental risks stem from the improper disposal or spillage of the **phenolphthalein** indicator solution. **Phenolphthalein** is listed as a substance of very high concern under REACH regulations and is suspected of causing genetic defects and cancer. While it is considered readily biodegradable, its release into waterways can be harmful to aquatic life, particularly algae. There are also concerns that it may act as an endocrine disruptor in aquatic environments. Therefore, all waste solutions must be handled and disposed of according to local environmental regulations.

Q4: My **phenolphthalein** test result is unclear or patchy. What could be the cause?

A4: Several factors can lead to ambiguous results:

- **Surface Contamination:** Dust from drilling can contaminate the test surface. It is recommended to test on a freshly broken or split surface rather than directly in a drilled hole.
- **Dark Aggregates:** The natural color of some aggregates in the concrete mix can make the pink color change difficult to see.
- **Semi-Carbonated Zone:** The transition from carbonated to uncarbonated concrete is not always a sharp line. A faint or light pink color may indicate a zone where the pH is between 9 and 11, which is less alkaline than healthy concrete but not fully carbonated. The **phenolphthalein** test may slightly underestimate the true depth of pH change.

Q5: The pink color from my test faded after some time. Is this normal?

A5: Yes, the pink color can fade. In strongly basic solutions (pH > 13), the **phenolphthalein** molecule undergoes a further structural change that renders it colorless again, though this is a

slow reaction. The color may also fade over time upon exposure to air and light. It is important to measure the carbonation depth shortly after applying the indicator for an accurate reading.

Q6: Are there alternatives to **phenolphthalein** for carbonation testing?

A6: Yes, other indicators can be used to assess concrete pH and carbonation, though **phenolphthalein** is the most common. Alternatives include thymolphthalein, alizarin yellow, and curcumin-based indicators, each with slightly different pH ranges for their color changes.

## Troubleshooting Guides

### Issue 1: Inconsistent or Inaccurate Carbonation Depth Readings

Possible Cause	Troubleshooting Step / Solution
Contamination of Test Surface	Avoid testing directly in a drilled hole, as shallower, carbonated dust can contaminate the sample area. The best practice is to drill two holes and break away the concrete between them to expose a fresh, clean surface for testing.
Interference from Concrete Composition	If the concrete contains dark-colored aggregates that obscure the color change, ensure the test is performed under bright, direct lighting. For critical applications, consider verifying the pH of powdered samples from different depths using an ex-situ leaching method.
Misinterpretation of Faint Color	A faint pink color indicates a semi-carbonated zone where the pH has dropped but may still be above the corrosion threshold for steel reinforcement. Record this transitional zone separately from the fully carbonated (colorless) and healthy (deep pink) areas.

### Issue 2: Suspected **Phenolphthalein** Contamination in Laboratory Wastewater or Environmental Samples

Symptom	Recommended Action
Water sample turns pink when its pH is raised above ~9.	This indicates the possible presence of phenolphthalein. The sample should be isolated for confirmatory analysis.
Need for definitive identification and quantification of phenolphthalein.	The most sensitive and accurate analytical methods are High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). These methods can detect and quantify even trace amounts of the compound.

## Quantitative Data Summary

Table 1: pH Indicator Properties of **Phenolphthalein** in Concrete Testing

Parameter	Value / Description	Source(s)
Appearance in Acidic/Neutral Solution	Colorless	
pH for Color Change (Pink)	> pH 8.6 - 9.0	
Appearance in Alkaline Solution (Healthy Concrete)	Pink to Magenta	
pH of Healthy (Uncarbonated) Concrete	12.0 - 14.0	
pH of Carbonated Concrete	< 8.6	

Table 2: Summary of Ecotoxicological Data for **Phenolphthalein**

Endpoint	Species	Value	Source(s)
EC <sub>50</sub> (72 hours)	Desmodesmus subspicatus (Algae)	8.9 mg/L	
EC <sub>50</sub> (48 hours)	Daphnia magna (Aquatic Invertebrate)	> 100 mg/L	
Biodegradation	OECD 301B Test	Readily degradable (88% in 8 days)	
Bioaccumulation Potential (BCF)	Leuciscus idus (Golden orfe)	< 10 (Low potential)	

## Experimental Protocols

### Protocol 1: Preparation of 1% **Phenolphthalein** Indicator Solution

- Weighing: Accurately weigh 1.0 gram of **phenolphthalein** powder.
- Dissolving: Transfer the powder to a 100 mL volumetric flask. Add approximately 70 mL of ethanol (or isopropanol) to the flask. **Phenolphthalein** has low solubility in water, so an alcohol-based solvent is required.
- Mixing: Swirl the flask gently until all the **phenolphthalein** powder is completely dissolved.
- Diluting: Add deionized water to bring the final volume to the 100 mL mark (for a 70% ethanol solution) or continue filling with ethanol for a purely alcohol-based solution.
- Storage: Transfer the solution to a labeled dropper bottle. Store in a cool, dark place, as **phenolphthalein** can be degraded by light.
- Safety: Always handle **phenolphthalein** powder and solutions with appropriate personal protective equipment (PPE), including gloves, in a well-ventilated area or fume hood, following all relevant safety data sheet (SDS) guidelines.

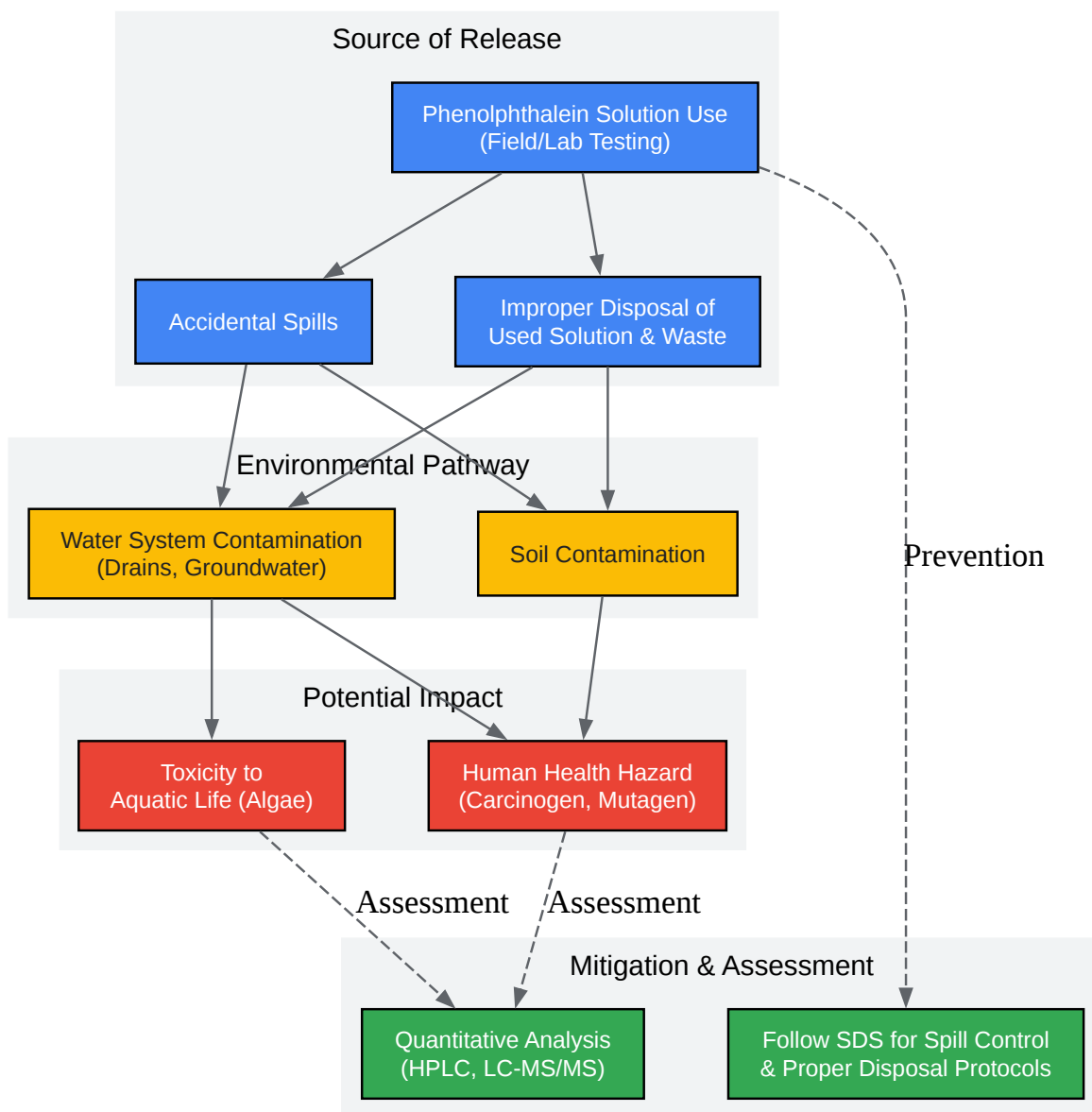
### Protocol 2: Standard Procedure for Concrete Carbonation Depth Testing (BS EN 14630)

- **Sample Preparation:** Obtain a representative sample of the concrete. The most reliable method is to extract a core or break a piece off to expose a fresh surface that has not been in contact with the atmosphere.
- **Surface Cleaning:** Remove any dust or debris from the freshly exposed surface with a clean brush.
- **Indicator Application:** Spray the 1% **phenolphthalein** solution evenly across the surface.
- **Observation:** Immediately observe the color change. The area that turns pink or magenta is considered uncarbonated (high pH). The area that remains colorless is carbonated (low pH).
- **Measurement:** Using a caliper or ruler, measure the depth from the outer edge of the concrete to the beginning of the pink-colored region. This distance is the depth of carbonation. Take several measurements and average them for a representative value.

#### Protocol 3: General Workflow for Analysis of **Phenolphthalein** in Water Samples

- **Sample Collection:** Collect the water sample in a clean, appropriate container. Note the source, date, and time.
- **Sample Preparation (Extraction):** If the concentration is expected to be low or if the matrix is complex, a sample preparation step may be required. This can involve acidifying the sample with a dilute acid (e.g., HCl) and performing a liquid-liquid extraction with a solvent like diethyl ether.
- **Instrumental Analysis:** Analyze the prepared sample using a validated method, such as HPLC with a UV detector or LC-MS/MS for higher sensitivity.
  - **Mobile Phase Example (HPLC):** An isocratic system of water and methanol (e.g., 75:25) can be used.
  - **Detection:** UV absorption is typically monitored around 277 nm.
- **Quantification:** Compare the peak area of the **phenolphthalein** in the sample to a calibration curve generated from standards of known concentrations to determine the exact amount present.

## Visualizations



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## References

- 1. Phenolphthalein - Wikipedia [en.wikipedia.org]
- 2. concrete.org.uk [concrete.org.uk]
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